

Foreword: A Multifaceted Approach to a Critical Additive

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *Bis(nonylphenyl)amine*

Cat. No.: *B12715820*

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Bis(nonylphenyl)amine (BNPPA), a workhorse antioxidant primarily in the lubricant and polymer industries, presents a unique analytical challenge.^{[1][2][3]} Its structure, characterized by a secondary amine bridge between two nonyl-substituted phenyl rings, is a source of its efficacy in quenching oxidative radicals. However, the commercial product is often a complex mixture of isomers due to the branched nature of the nonyl groups. This guide eschews a one-size-fits-all template, instead adopting a holistic and logical workflow that mirrors a real-world investigative process. We will move from foundational property assessment to detailed structural elucidation and performance-related thermal analysis, providing not just the "how" but the critical "why" behind each technique. This document is intended for researchers, quality control analysts, and formulation scientists who require a robust and validated understanding of this essential compound.

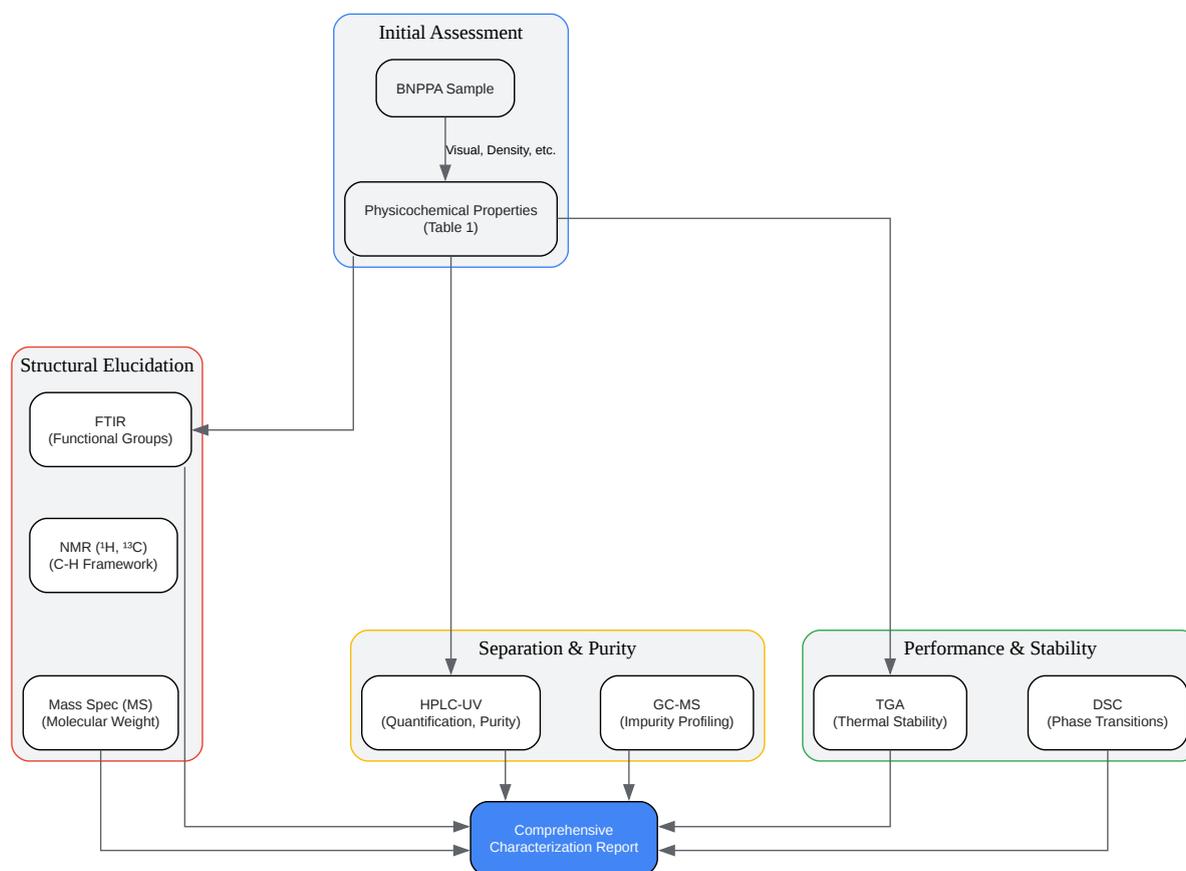
Foundational Physicochemical Profile

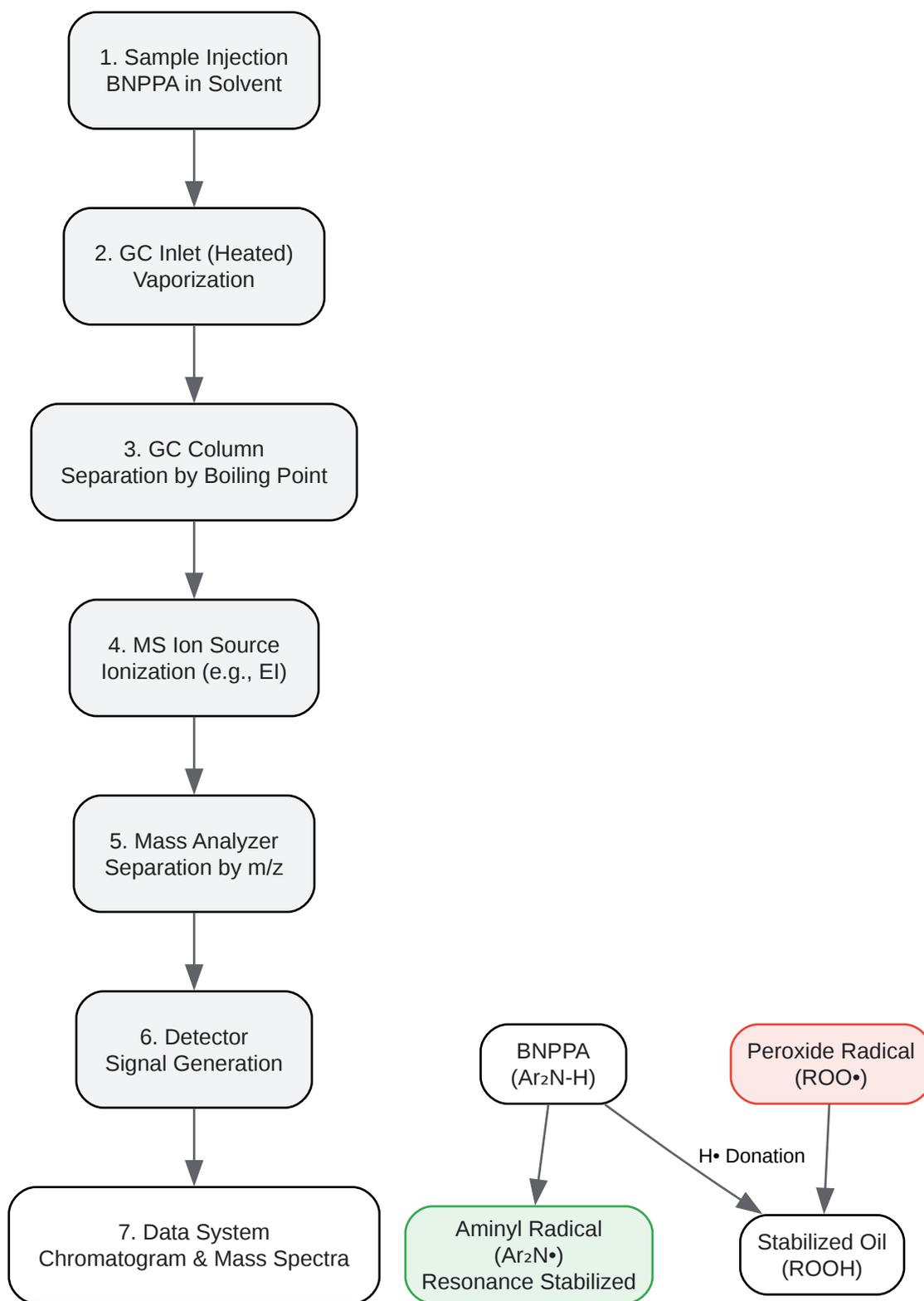
Prior to any advanced analysis, establishing the fundamental physicochemical properties of a BNPPA sample is a prerequisite. This baseline data is crucial for handling, safety, and interpreting subsequent analytical results.

Property	Value	Source(s)
CAS Number	36878-20-3	[4][5][6][7][8][9]
Molecular Formula	C ₃₀ H ₄₇ N	[4][5][7][10]
Molecular Weight	~421.70 g/mol	[4][5][6][10]
Appearance	Typically a colorless to pale yellow liquid or solid.[2][5]	[2][5]
Boiling Point	~517°C at 760 mmHg	[5][6][10][11]
Flash Point	~272.5°C	[5][6][10]
Density	~0.932 g/cm ³	[5][6][10][11]

The Core Workflow: An Integrated Analytical Strategy

A comprehensive characterization of BNPPA is not achieved by a single technique but by the strategic integration of multiple orthogonal methods. Each technique provides a unique piece of the puzzle, and their combination provides a self-validating system for identity, purity, structure, and stability.





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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com